

(4-Bromophenyl)triethylsilane safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (4-Bromophenyl)triethylsilane

CAS No.: 18036-95-8

Cat. No.: B3246887

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of (4-Bromophenyl)triethylsilane

Introduction: Understanding (4-Bromophenyl)triethylsilane

(4-Bromophenyl)triethylsilane (CAS No: 18036-95-8, Molecular Formula: $C_{12}H_{19}BrSi$) is an organosilane compound utilized in complex chemical syntheses, particularly within pharmaceutical and materials science research.^[1] Its unique structure, featuring a bromophenyl group attached to a triethylsilyl moiety, makes it a valuable intermediate. However, its utility in the laboratory is matched by the critical need for rigorous safety protocols. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the safety data, handling procedures, and emergency responses associated with this compound, moving beyond mere compliance to foster a culture of intrinsic safety and scientific integrity.

Section 1: GHS Hazard Profile and Risk Analysis

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the foundational framework for understanding the risks associated with **(4-Bromophenyl)triethylsilane**.^[2]

The classification underscores that while not acutely flammable or corrosive, the compound presents significant physiological and environmental hazards that demand respect and careful management.

The primary GHS classification for **(4-Bromophenyl)triethylsilane** is summarized below.^[1]

The signal word "Warning" indicates a less severe, yet still significant, hazard level.^{[1][2]}

GHS Classification Data for (4-Bromophenyl)triethylsilane	
Signal Word	Warning ^[1]
GHS Pictogram	GHS07: Exclamation Mark ^[1]
Hazard Statements	H302: Harmful if swallowed. H413: May cause long lasting harmful effects to aquatic life.
Precautionary Statements	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/container in accordance with local regulation.

Expert Analysis of Hazards:

- **H302 - Harmful if swallowed:** This classification is of primary concern for laboratory personnel. The risk is not merely from accidental ingestion of the bulk liquid, but more insidiously from the transfer of microscopic amounts via contaminated hands to the mouth. This underscores the non-negotiable importance of strict hygiene protocols and the prohibition of food and drink in the laboratory.
- **H413 - May cause long lasting harmful effects to aquatic life:** This environmental hazard dictates responsible disposal. Organosilanes can persist in the environment and exhibit

toxicity to aquatic ecosystems. Therefore, disposal into sanitary sewer systems is unacceptable. All waste streams containing this compound must be collected and managed as hazardous chemical waste.

Section 2: Proactive Safety: Engineering Controls and Personal Protective Equipment (PPE)

A foundational principle of laboratory safety is the "Hierarchy of Controls," which prioritizes eliminating or reducing hazards through engineering and administrative controls before relying on PPE.

Engineering Controls: The Primary Defense

- **Chemical Fume Hood:** All handling of **(4-Bromophenyl)triethylsilane** must be conducted within a properly functioning chemical fume hood.^[3] This is the most critical engineering control as it minimizes inhalation exposure and contains any potential spills. The causality is clear: by capturing vapors at the source, the fume hood prevents respiratory contact and systemic exposure.

Personal Protective Equipment (PPE): The Essential Barrier

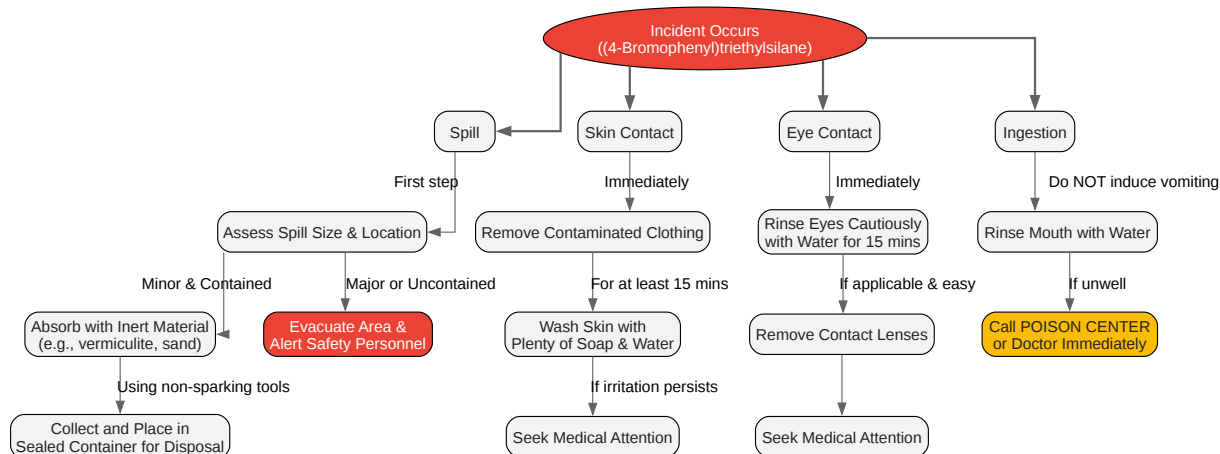
PPE is the final line of defense and its use is mandatory.

- **Eye and Face Protection:** ANSI Z87.1-compliant chemical safety goggles are required.^[3] A face shield worn over goggles is recommended when there is a heightened risk of splashing, such as during large-volume transfers.^[3]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, must be worn.^{[3][4]} It is crucial to inspect gloves for any signs of degradation or puncture before each use. The "trustworthiness" of this protocol comes from its self-validating nature: always assume a glove could be compromised and check it. After handling, remove gloves using the proper technique to avoid contaminating the skin and wash hands thoroughly as stipulated by precautionary statement P264.
- **Skin and Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are required to ensure no skin is exposed.^[3] This prevents accidental skin contact from drips or

minor splashes.

Section 3: Emergency Response Protocols

Rapid and correct response during an incident is critical to mitigating harm. The following workflow outlines the necessary steps for various emergency scenarios.



[Click to download full resolution via product page](#)

Caption: Emergency Response Workflow for **((4-Bromophenyl)triethylsilane)** Incidents.

Section 4: Standard Operating Procedure (SOP) for Safe Handling

This protocol provides a self-validating system for the routine handling of **(4-Bromophenyl)triethylsilane**, ensuring safety at each step.

Objective: To safely transfer a measured quantity of **(4-Bromophenyl)triethylsilane** from a stock container to a reaction vessel.

Prerequisites:

- Confirm the chemical fume hood is operational (check airflow monitor).
- Ensure a safety shower and eyewash station are accessible.^{[4][5]}
- Assemble all necessary PPE (goggles, lab coat, nitrile gloves).
- Prepare spill cleanup materials (absorbent pads or vermiculite) and a designated waste container.

Step-by-Step Methodology:

- Preparation: Don all required PPE before entering the laboratory space where the chemical is stored or used.
- Work Area Setup: Place absorbent, plastic-backed pads on the floor of the fume hood to contain any minor drips.
- Container Inspection: Before handling, visually inspect the stock bottle for any signs of damage or leakage.
- Transfer: Securely place the stock bottle and the receiving vessel inside the fume hood. Uncap the bottle slowly.
- Measurement: Using a clean glass pipette or syringe, carefully draw the required volume of the liquid. The decision to use a pipette or syringe depends on the required precision and scale; a syringe offers greater control and reduces vapor release.
- Dispensing: Dispense the liquid into the reaction vessel, keeping the tip of the pipette or syringe close to the inner wall of the vessel to prevent splashing.

- **Sealing:** Immediately and securely recap the stock bottle. Tightly seal the reaction vessel if it is not being used immediately. This is crucial for preventing leakage and exposure to moisture or air.
- **Decontamination:** Decontaminate any reusable equipment (e.g., syringe) with an appropriate solvent. Dispose of single-use items (e.g., pipette, wipes) into the designated hazardous waste container.
- **Cleanup:** Wipe down the work surface within the fume hood. Remove the absorbent pad and dispose of it as hazardous waste.
- **Doffing PPE and Hygiene:** Remove gloves and lab coat before leaving the work area. Immediately wash hands thoroughly with soap and water.

Section 5: Compound Properties and Stability

Understanding the physical and toxicological properties is essential for a complete safety assessment.

Property	Value	Source
CAS Number	18036-95-8	[1]
Molecular Formula	C ₁₂ H ₁₉ BrSi	[1]
Molecular Weight	271.27 g/mol	[1]
Physical Form	Liquid	[1]
Storage Temperature	Room Temperature	[1]

Stability and Reactivity:

- **Stability:** The compound is generally stable when stored in sealed containers under a dry, inert atmosphere.[4]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[6] While not specified for this exact molecule, similar organosilanes may react with water, moisture, or strong acids and bases.[4][5]

- **Hazardous Decomposition Products:** Upon thermal decomposition or combustion, it may emit toxic and irritating fumes, including carbon monoxide, carbon dioxide, hydrogen halides, and silicon dioxide.^{[4][6]}

Section 6: Disposal Considerations

All waste materials contaminated with **(4-Bromophenyl)triethylsilane** must be treated as hazardous waste.

- **Waste Collection:** Collect all liquid waste and contaminated solids (e.g., absorbent materials, gloves, pipettes) in a clearly labeled, sealed, and chemically compatible container.
- **Environmental Precaution:** Do not dispose of this chemical down the drain. Its classification as an aquatic hazard (H413) makes this imperative to prevent environmental contamination.
- **Regulatory Compliance:** Disposal must be carried out in strict accordance with all local, state, and federal regulations. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Conclusion

The safe and effective use of **(4-Bromophenyl)triethylsilane** in a research setting is predicated on a thorough understanding of its hazards and the disciplined application of established safety protocols. By prioritizing engineering controls, mandating the correct use of PPE, and being prepared for emergency situations, researchers can mitigate the risks associated with its "Harmful if swallowed" and aquatic toxicity classifications. This guide serves as a technical resource to empower scientists to handle this valuable compound with the expertise and caution it requires.

References

- Material Safety Data Sheet - Luminescence Technology Corp. [Link: <https://www.lumtec.com.tw/upload/product/K0069-msds.pdf>]
- **(4-Bromophenyl)triethylsilane** Safety Information - Sigma-Aldrich. [Link: <https://www.sigmaaldrich.com/US/en/product/aifchem/xpih9bd07145>]
- **(4-Bromophenyl)triethylsilane** Product Page - Sigma-Aldrich. [Link: <https://www.sigmaaldrich.com/US/en/product/bld/bl3h9a6eee96>]

- Personal protective equipment for handling Silane, (4-bromophenoxy)trimethyl- - Benchchem. [Link: <https://www.benchchem.com/product/B697359/safety>]
- TRIETHYLSILANE, 98% Safety Data Sheet - Gelest, Inc. [Link: <https://www.gelest.com/sds/SIT8330.0.pdf>]
- TRIETHYLSILANE FOR SYNTHESIS MSDS - Loba Chemie. [Link: <https://www.lobachemie.com/storage/app/media/product-msds/TRIETHYLSILANE%20For%20synthesis-MSDS-Loba%20Chemie.pdf>]
- p-BROMOPHENYLTRIMETHOXY-SILANE Safety Data Sheet - Gelest, Inc. [Link: <https://www.gelest.com/sds/SIB1904.3.pdf>]
- SAFETY DATA SHEET - 4-Bromophenyl)acetylene. [Link: <https://www.chemsavers.com/pdf/4-Bromophenylacetylene-msds.pdf>]
- SAFETY DATA SHEET - Tokyo Chemical Industry. [Link: https://www.tcichemicals.com/KR/en/assets/sds/B5222_KR_EN.pdf]
- SAFETY DATA SHEET - Fisher Scientific. [Link: <https://www.fishersci.com/msds?productName=AC140320050>]
- SAFETY DATA SHEET - Thermo Fisher Scientific. [Link: <https://www.thermofisher.com/sds?productName=B24956>]
- (4-Bromophenyl)triethoxysilane Product Page - BLD Pharm. [Link: <https://www.bldpharm.com/products/18954-74-0.html>]
- SAFETY DATA SHEET - Apollo Scientific. [Link: https://www.apolloscientific.co.uk/msds/OR46515_msds.pdf]
- ((4-bromophenyl)ethynyl)trimethylsilane - CPHI Online. [Link: [https://www.cphi-online.com/\(\(4-bromophenyl\)ethynyl\)trimethylsilane-prod1058309.html](https://www.cphi-online.com/((4-bromophenyl)ethynyl)trimethylsilane-prod1058309.html)]
- (4-Bromophenyl)trimethylsilane - Georganics. [Link: <https://georganics.eu/4-bromophenyl-trimethylsilane>]
- ((4-bromophenyl)ethynyl)triethylsilane - AOBChem. [Link: <https://www.sigmaaldrich.com/US/en/product/aobchem/aobh9c11b601>]
- **(4-Bromophenyl)triethylsilane** - PubChem. [Link: <https://pubchem.ncbi.nlm.nih.gov/compound/11403006>]
- Triethylsilane - Safety Data Sheet - ChemicalBook. [Link: https://www.chemicalbook.com/ProductSafety.aspx?cas_no=617-86-7]
- Application of Green Chemistry for the One-pot Preparation of tris(4-bromophenyl)chlorosilane - Semantic Scholar. [Link: <https://www.semanticscholar.org/paper/Application-of-Green-Chemistry-for-the-One-pot-of-Ewemooje-Omoniyi/e7228833116544065a7e930fca6a13d7a964585c>]
- Work Health and Safety Regulations: Classification and labelling for workplace hazardous chemicals - Safe Work Australia. [Link: [https://www.safeworkaustralia.gov.au/Work-Health-and-Safety-Regulations/Classification-and-labelling-for-workplace-hazardous-chemicals](#)]

<https://www.safeworkaustralia.gov.au/system/files/documents/1702/classification-labelling-workplace-hazardous-chemicals-poster.pdf>

- Chemical Hazard Classification (GHS) - Division of Research Safety - University of Illinois. [Link: <https://drs.illinois.edu>].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (4-Bromophenyl)triethylsilane | 18036-95-8 [sigmaaldrich.com]
- 2. Chemical Hazard Classification (GHS) | Division of Research Safety | Illinois [drs.illinois.edu]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. gelest.com [gelest.com]
- 5. gelest.com [gelest.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [(4-Bromophenyl)triethylsilane safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3246887/docs#4-bromophenyl-triethylsilane-safety-data-sheet-sds-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)